

BODIPY-FL: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BODIPY-FL

Cat. No.: B1667355

[Get Quote](#)

An in-depth exploration of the chemical structure, properties, and applications of the fluorescent dye **BODIPY-FL**, tailored for researchers, scientists, and professionals in drug development.

BODIPY-FL (4,4-difluoro-5,7-dimethyl-4-bora-3a,4a-diaza-s-indacene-3-propionic acid) is a versatile and widely utilized green fluorescent dye. Its unique photophysical properties, including high fluorescence quantum yield, sharp emission spectra, and relative insensitivity to environmental polarity and pH, make it an invaluable tool in a multitude of biological and chemical research applications. This guide provides a detailed overview of **BODIPY-FL**, its chemical characteristics, and practical protocols for its use in various experimental settings.

Core Chemical Structure and Properties

The fundamental structure of **BODIPY-FL** is based on the boron-dipyrromethene (BODIPY) core. This core consists of a dipyrromethene ligand complexed with a boron difluoride moiety, which imparts the molecule with its characteristic fluorescence. The structure of **BODIPY-FL** includes a propionic acid linker, allowing for its conjugation to various biomolecules.

The chemical and spectroscopic properties of **BODIPY-FL** are summarized in the table below, providing a quick reference for experimental design.

Property	Value	References
Molecular Formula	$C_{14}H_{15}BF_2N_2O_2$	[1]
Molecular Weight	292.09 g/mol	[2]
Appearance	Orange to red solid	[3]
Excitation Maximum (λ_{ex})	~502-505 nm	[4][5]
Emission Maximum (λ_{em})	~510-513 nm	[4][5]
Molar Extinction Coefficient (ϵ)	$>80,000 \text{ cm}^{-1}\text{M}^{-1}$	[6]
Fluorescence Quantum Yield (Φ)	~0.9-0.97	[7][8]
Fluorescence Lifetime (τ)	~5.7 nanoseconds (in Methanol)	[9]

Key Advantages of BODIPY-FL

BODIPY-FL offers several distinct advantages over traditional fluorescent dyes like fluorescein:

- **High and Environment-Independent Quantum Yield:** **BODIPY-FL** maintains a high fluorescence quantum yield across a range of solvent polarities.[10]
- **Narrow Emission Bandwidth:** This results in brighter, more distinct fluorescent signals and reduces spectral overlap in multicolor imaging experiments.[6]
- **pH Insensitivity:** Its fluorescence is largely unaffected by changes in pH, providing stable signals in various cellular compartments and experimental buffers.[8]
- **Photostability:** **BODIPY-FL** is more resistant to photobleaching compared to many other fluorophores, making it suitable for long-term imaging studies.[2]
- **Hydrophobicity:** Its hydrophobic nature makes it particularly well-suited for labeling lipids and membranes.[11]

Applications and Experimental Protocols

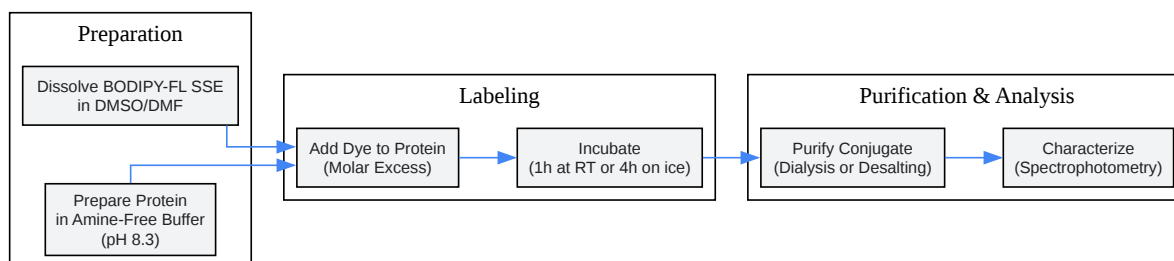
BODIPY-FL is a versatile tool with a broad range of applications in biological research. Below are detailed protocols for some of its most common uses.

Labeling of Proteins and Antibodies

BODIPY-FL can be covalently attached to primary amines on proteins and antibodies using its succinimidyl ester (SSE) or N-hydroxysuccinimide (NHS) ester derivatives.[\[4\]](#)[\[12\]](#)

Experimental Protocol: Protein Labeling with **BODIPY-FL** SSE

- **Protein Preparation:** Prepare a solution of the protein to be labeled (e.g., 2 mg/mL) in a suitable buffer such as 0.1 M sodium bicarbonate, pH 8.3. Avoid buffers containing primary amines (e.g., Tris).[\[13\]](#)
- **Dye Preparation:** Dissolve **BODIPY-FL** SSE in high-quality anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) to create a stock solution (e.g., 10 mg/mL).
- **Labeling Reaction:** Add a molar excess of the reactive dye to the protein solution. A common starting point is a 10-fold molar excess. Incubate the reaction mixture for 1 hour at room temperature or for 4 hours on ice.[\[4\]](#)
- **Purification:** Remove the unreacted dye from the labeled protein using dialysis against a suitable buffer (e.g., PBS, pH 7.4) or a desalting column.[\[4\]](#)
- **Characterization:** Determine the degree of labeling by measuring the absorbance of the conjugate at 280 nm (for the protein) and ~504 nm (for **BODIPY-FL**).



[Click to download full resolution via product page](#)

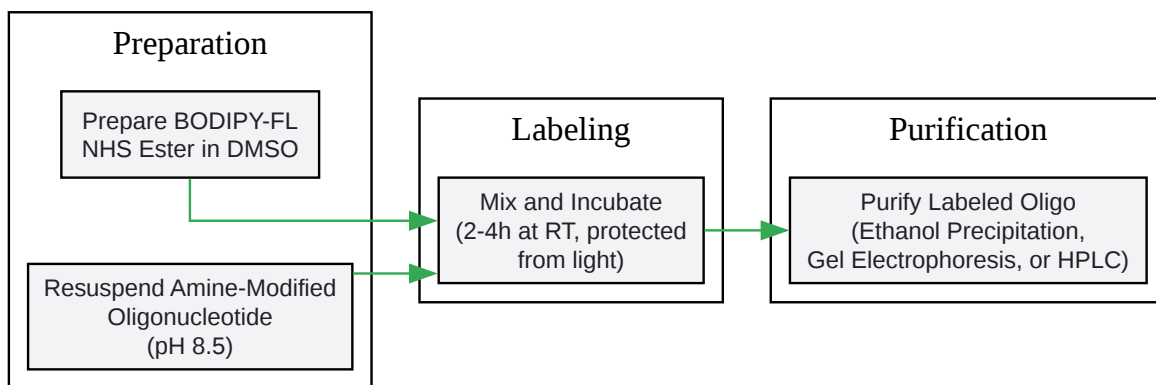
BODIPY-FL Protein Labeling Workflow

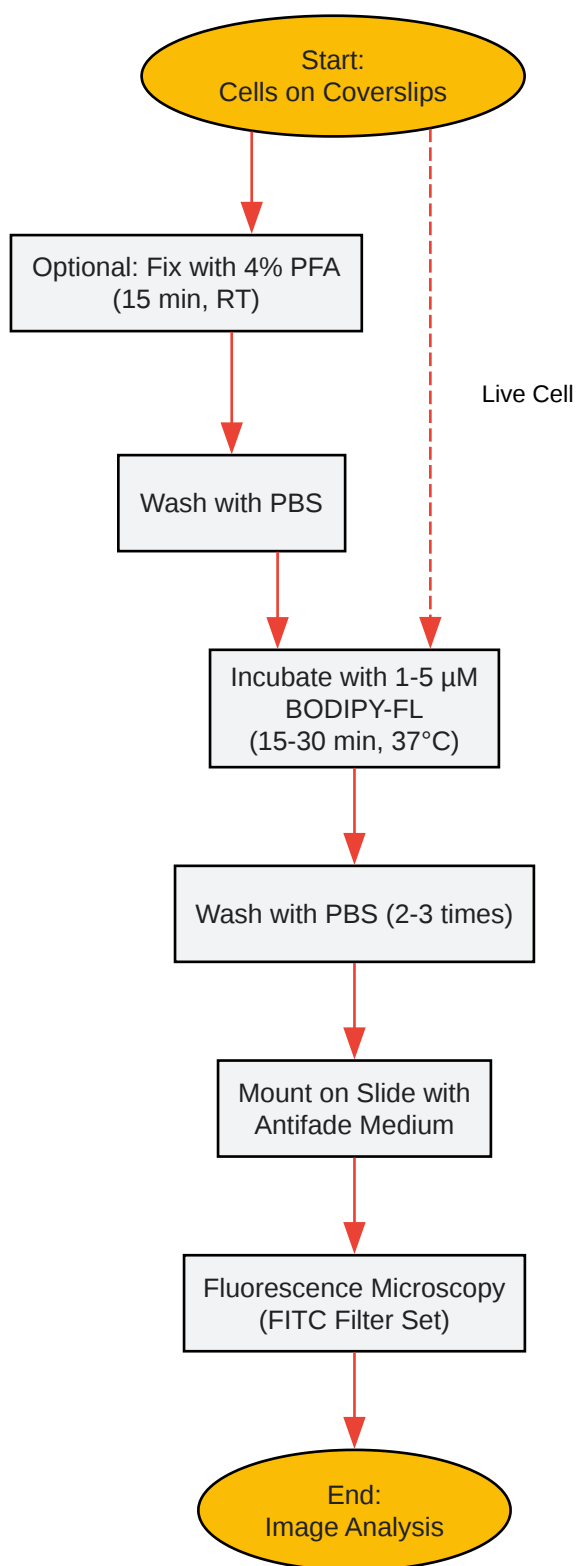
Oligonucleotide Labeling

Amine-modified oligonucleotides can be labeled with **BODIPY-FL** NHS ester. This is a common method for generating fluorescent probes for applications such as DNA sequencing and hybridization assays.^{[7][14]}

Experimental Protocol: Oligonucleotide Labeling

- Oligonucleotide Preparation: Resuspend the amine-modified oligonucleotide in an amine-free buffer (e.g., 0.1 M sodium tetraborate, pH 8.5).^[10]
- Dye Preparation: Prepare a stock solution of **BODIPY-FL** NHS ester in anhydrous DMSO.
- Labeling Reaction: Add the reactive dye to the oligonucleotide solution and incubate for 2-4 hours at room temperature, protected from light.
- Purification: Purify the labeled oligonucleotide from the unreacted dye using methods such as ethanol precipitation, gel electrophoresis, or HPLC. Dual HPLC purification is often recommended for high-purity probes.^[7]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lifetein.com [lifetein.com]
- 2. Bodipy-FL and cyanin-3 positive cell analysis by flow cytometry [bio-protocol.org]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. probes.bocsci.com [probes.bocsci.com]
- 6. BODIPY FL Fluorescent Dye Oligonucleotide Labeling [biosyn.com]
- 7. researchgate.net [researchgate.net]
- 8. BODIPY Dye Series—Section 1.4 | Thermo Fisher Scientific - HU [thermofisher.com]
- 9. documents.thermofisher.com [documents.thermofisher.com]
- 10. BODIPY FL Dye | Thermo Fisher Scientific - HK [thermofisher.com]
- 11. probes.bocsci.com [probes.bocsci.com]
- 12. Amine-Reactive BODIPY Dye: Spectral Properties and Application for Protein Labeling - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Labeling Oligonucleotides and Nucleic Acids—Section 8.2 | Thermo Fisher Scientific - US [thermofisher.com]
- 14. probes.bocsci.com [probes.bocsci.com]
- To cite this document: BenchChem. [BODIPY-FL: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667355#bodipy-fl-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com